

# Proper Disposal of Hexanoylglycine-d11: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Hexanoylglycine-d11*

Cat. No.: *B12420014*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **Hexanoylglycine-d11**, a deuterated acylated amino acid. While specific toxicological properties of **Hexanoylglycine-d11** have not been thoroughly investigated, it should be handled as a potentially hazardous material. The following procedures are based on general best practices for laboratory chemical waste disposal and information from the safety data sheet (SDS) of its non-deuterated analog, Hexanoyl glycine.

## I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate personal protective equipment (PPE).

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles or glasses, and a lab coat.[\[1\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing. In case of contact, flush the affected area immediately with copious amounts of water.[\[1\]](#)

- Spill Management: In the event of a spill, collect the material using an absorbent, non-combustible material and place it in a sealed container for disposal as hazardous waste.

## II. Quantitative Disposal Parameters

The following table summarizes general quantitative limits for the disposal of laboratory chemical waste. These should be considered as guiding principles for the disposal of **Hexanoylglycine-d11** in the absence of specific regulatory limits for this compound.

Parameter	Limit	Disposal Method	Citation
Aqueous Solutions (pH)	≤ 2 or ≥ 12.5	Hazardous Waste Collection	<a href="#">[2]</a>
5.0 - 9.0	Drain Disposal (with copious water, if non-hazardous)	[3]	
Solid Waste in Trash	Not Permitted for Chemical Waste	Hazardous Waste Collection	<a href="#">[4]</a> <a href="#">[5]</a>
Empty Containers (Hazardous Residue)	≤ 2.5 cm (1 inch) of residue	Triple rinse, collect rinsate as hazardous waste, then dispose of container as non-hazardous waste.	<a href="#">[6]</a>
Acute Hazardous Waste (P-listed)	1 quart (liquid) or 1 kg (solid)	Hazardous Waste Collection	<a href="#">[2]</a>

## III. Step-by-Step Disposal Procedures

The appropriate disposal method for **Hexanoylglycine-d11** depends on its form (solid or in solution). Under no circumstances should organic solvents be disposed of down the drain.[\[7\]](#)[\[8\]](#) [\[9\]](#)

### A. Disposal of Solid **Hexanoylglycine-d11**

- Waste Collection:

- Place solid **Hexanoylglycine-d11** waste into a clearly labeled, sealed, and compatible waste container.[4]
- The container should be labeled as "Hazardous Waste" and clearly indicate the contents ("**Hexanoylglycine-d11**, solid").[4]
- Storage:
  - Store the waste container in a designated satellite accumulation area.[1][2]
  - Ensure the storage area is secure and away from incompatible materials.
- Disposal:
  - Arrange for pick-up and disposal by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

## B. Disposal of **Hexanoylglycine-d11** in Solution

The disposal of solutions containing **Hexanoylglycine-d11** is dependent on the solvent.

- Organic Solvents (e.g., Ethanol, DMSO, DMF):
  - Waste Segregation: Do not mix with aqueous waste. If possible, segregate halogenated and non-halogenated solvent waste.[6][9]
  - Waste Collection: Collect the solution in a compatible, sealed, and clearly labeled "Hazardous Waste" container. The label must list all chemical constituents and their approximate percentages.[7]
  - Storage: Store in a designated satellite accumulation area, away from sources of ignition.
  - Disposal: Arrange for collection by your institution's EHS office.
- Aqueous Solutions (e.g., PBS):
  - Hazard Assessment: Due to the lack of comprehensive toxicity data, it is prudent to treat aqueous solutions of **Hexanoylglycine-d11** as hazardous waste.

- Waste Collection: Collect the solution in a compatible, sealed, and clearly labeled "Hazardous Waste" container.
- pH Check: If the solution's pH is outside the neutral range (typically 5-9), it is considered corrosive and must be handled as hazardous waste.[2][3] Do not attempt to neutralize the solution unless it is part of a documented laboratory procedure.
- Storage and Disposal: Store in a designated satellite accumulation area and arrange for EHS pick-up.

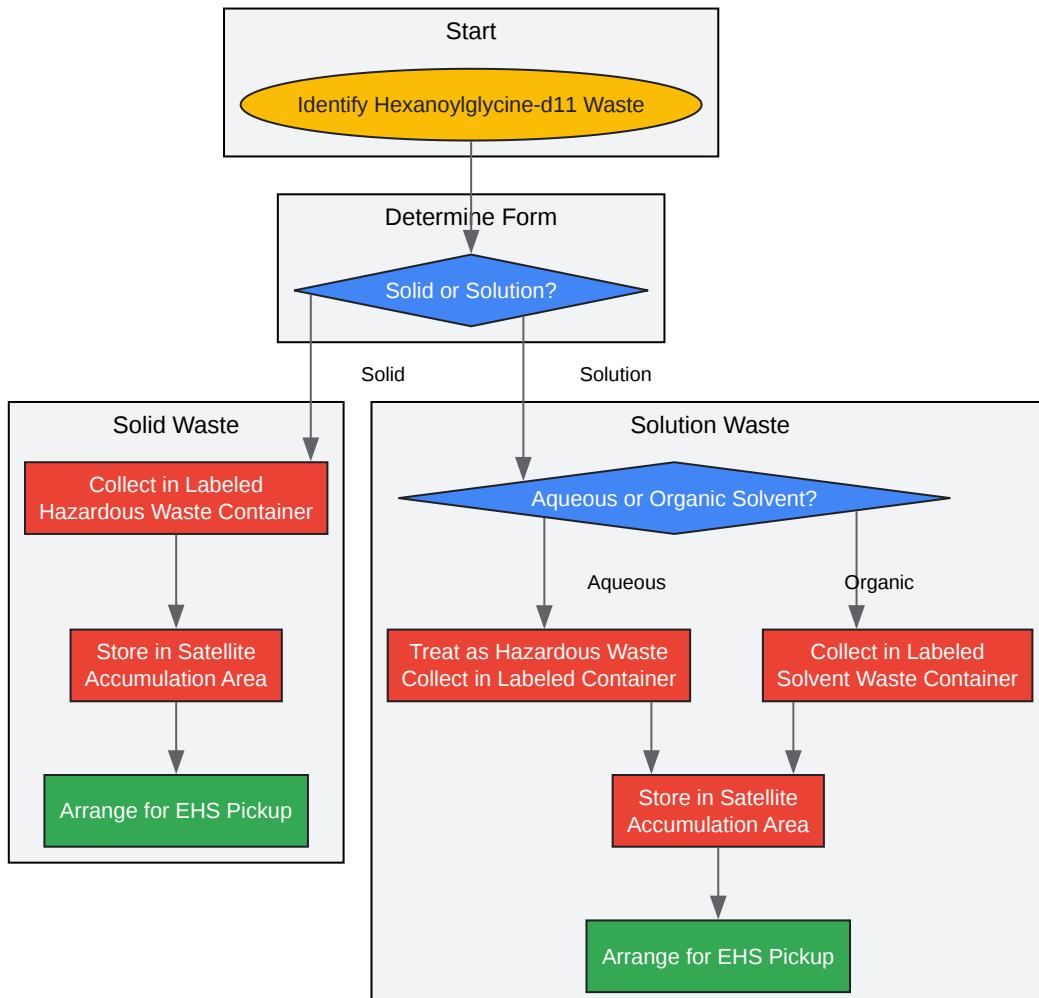
#### C. Disposal of Empty Containers

- Decontamination: Triple rinse the empty container with a suitable solvent that can dissolve **Hexanoylglycine-d11** (e.g., ethanol or the solvent the compound was dissolved in).[6][10]
- Rinsate Collection: Collect the rinsate as hazardous waste and add it to the appropriate liquid waste container.[6]
- Container Disposal: Once triple-rinsed and free of any visible residue, the container can typically be disposed of as regular laboratory glass or plastic waste. Deface or remove the original label.[6]

## IV. Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Hexanoylglycine-d11**.

## Hexanoylglycine-d11 Disposal Workflow

[Click to download full resolution via product page](#)**Caption: Decision workflow for the disposal of Hexanoylglycine-d11.**

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **Hexanoylglycine-d11**, thereby protecting personnel and the environment. Always consult your institution's specific waste management guidelines and your local regulations.

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